

# 2-Aminobutane carbonate structure and molecular formula

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## Compound of Interest

Compound Name: 2-Aminobutane carbonate

Cat. No.: B15178581

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An in-depth analysis of the chemical nature of **2-aminobutane carbonate** reveals that it is not a single, discrete compound but rather a mixture of ionic species formed from the reaction of 2-aminobutane with carbonic acid. This guide elucidates the molecular formula and structure of the constituent ions, providing clarity for researchers, scientists, and drug development professionals.

## Molecular Structure and Formula

2-Aminobutane, a primary aliphatic amine, reacts with carbonic acid (formed from the dissolution of carbon dioxide in water) in an acid-base reaction. The amine group of 2-aminobutane acts as a base, accepting a proton from carbonic acid. This results in the formation of the 2-butylammonium cation and the bicarbonate (hydrogen carbonate) anion. In the absence of water, two molecules of 2-aminobutane can react with one molecule of carbon dioxide to form 2-butylammonium 2-butylcarbamate.

The key chemical entities are:

- 2-Aminobutane: A chiral amine with the molecular formula  $C_4H_{11}N$ .<sup>[1][2]</sup> Its condensed structural formula is  $CH_3CH_2CH(NH_2)CH_3$ .<sup>[1]</sup>
- Carbonic Acid: A weak acid with the formula  $H_2CO_3$ , formed from  $CO_2$  and water.
- 2-Butylammonium Ion: The conjugate acid of 2-aminobutane, formed by the protonation of the amino group. Its molecular formula is  $C_4H_{12}N^+$ .

- Bicarbonate Ion: The conjugate base of carbonic acid, with the molecular formula  $\text{HCO}_3^-$ .
- Carbonate Ion: Formed by the further deprotonation of bicarbonate, with the molecular formula  $\text{CO}_3^{2-}$ .
- 2-Butylcarbamate Ion: Formed from the reaction of 2-aminobutane with carbon dioxide, its molecular formula is  $\text{C}_5\text{H}_{10}\text{NO}_2^-$ .

Therefore, "**2-aminobutane carbonate**" in an aqueous solution is most accurately described as an ionic solution containing 2-butylammonium cations and bicarbonate and/or carbonate anions.

## Physicochemical Data

The following table summarizes key quantitative data for 2-aminobutane. Data for the specific carbonate salt is not readily available as it exists as a mixture in solution.

Property	Value
Molecular Formula	$\text{C}_4\text{H}_{11}\text{N}$
Molecular Weight	73.14 g/mol
CAS Number	13952-84-6
Boiling Point	63 °C
Melting Point	-104 °C
Density	0.724 g/mL at 20 °C

## Experimental Protocols

### Synthesis of **2-Aminobutane Carbonate** Solution (Illustrative)

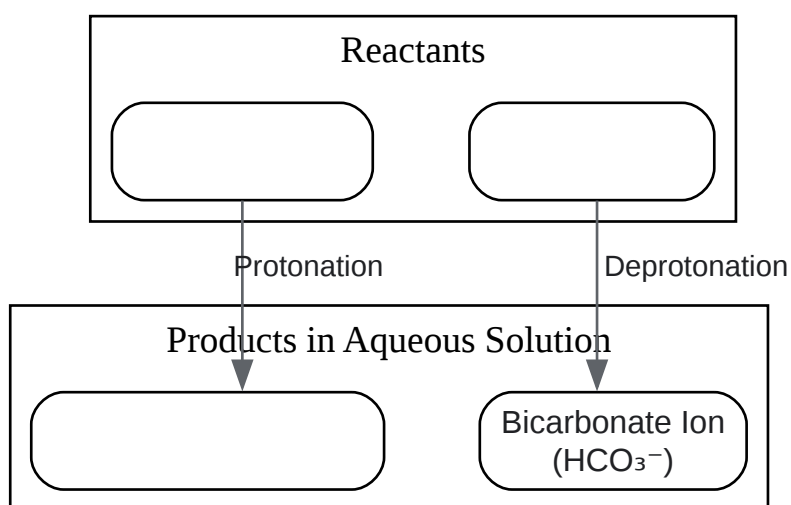
A solution of **2-aminobutane carbonate** can be prepared in the laboratory by the following method:

- Materials: 2-aminobutane, deionized water, carbon dioxide source (e.g., dry ice or a  $\text{CO}_2$  gas cylinder).

- Procedure: a. Cool a flask containing a known concentration of 2-aminobutane in deionized water in an ice bath. b. Slowly bubble carbon dioxide gas through the solution or add small pieces of dry ice with constant stirring. c. Monitor the pH of the solution. The reaction is complete when the pH stabilizes, indicating the formation of the bicarbonate/carbonate salt.
- Analysis: The resulting solution can be analyzed using techniques such as NMR or FTIR spectroscopy to confirm the presence of the 2-butylammonium cation and bicarbonate/carbonate anions.

## Visualizations

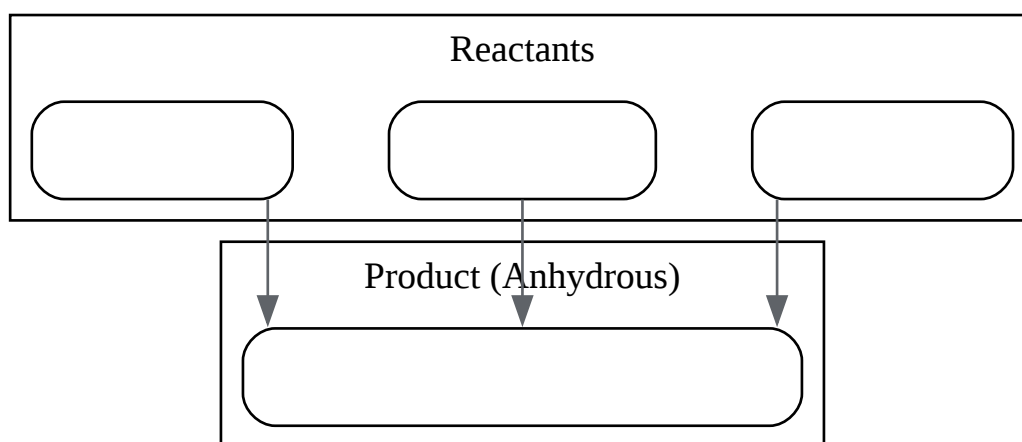
The formation of the primary components of an aqueous **2-aminobutane carbonate** solution can be visualized as follows:



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Formation of 2-Butylammonium Bicarbonate.

In the absence of water, the reaction proceeds differently:



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Formation of 2-Butylammonium 2-Butylcarbamate.

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## References

- 1. Sec-Butylamine | C<sub>4</sub>H<sub>11</sub>N | CID 24874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sec-Butylamine - Wikipedia [en.wikipedia.org]
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